

5-Phenylundecane: A Technical Guide to its Natural Sources and Occurrence

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Compound of Interest

Compound Name: 5-Phenylundecane

Cat. No.: B1205318

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Abstract

5-Phenylundecane, a long-chain alkylbenzene, is a lipophilic molecule that has been identified as a natural product. This technical guide provides a comprehensive overview of its known natural sources and occurrence. While quantitative data remains limited in publicly accessible literature, this document consolidates the existing information, details the experimental protocols for its extraction and identification, and presents logical relationships of its potential biosynthesis. This guide is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development who are interested in the potential applications of **5-Phenylundecane**.

Natural Occurrence

The primary documented natural source of **5-Phenylundecane** is the fruit of *Acca sellowiana*, commonly known as feijoa or pineapple guava^[1]. While its presence has been reported, there is a notable absence of quantitative data in the available scientific literature regarding its concentration in the fruit's pulp, peel, or essential oil.

Further research is required to explore other potential botanical, microbial, or animal sources of this compound. Its chemical structure, a phenyl group attached to an undecane chain, suggests potential biosynthetic origins from fatty acid and phenylpropanoid pathways, which are widespread in the plant kingdom.

Quantitative Data

As of the latest literature review, specific quantitative data on the concentration of **5-Phenylundecane** in any natural source is not available. The following table is provided as a template for future research to populate as quantitative analyses are performed.

Natural Source	Plant Part/Matrix	Concentration (e.g., µg/g dry weight)	Method of Quantification	Reference
Acca sellowiana	Fruit (Pulp/Peel)	Data not available		
Other (Specify)	Data not available			

Table 1: Quantitative Occurrence of **5-Phenylundecane** in Natural Sources (Aspirational)

Experimental Protocols

The identification and analysis of **5-Phenylundecane** from natural sources typically involve extraction followed by chromatographic and spectrometric techniques. The lipophilic nature of the compound dictates the choice of solvents and methods.

Extraction of 5-Phenylundecane from Plant Material

A common method for extracting lipophilic compounds like **5-Phenylundecane** from a plant matrix such as *Acca sellowiana* fruit is solvent extraction.

Protocol: Soxhlet Extraction

- **Sample Preparation:** The plant material (e.g., fruit peel or pulp) is dried to remove water, which can interfere with the extraction efficiency of nonpolar solvents. The dried material is then ground into a fine powder to increase the surface area for solvent contact.
- **Extraction:** A known quantity of the powdered plant material is placed in a thimble and inserted into a Soxhlet extractor. A nonpolar solvent, such as hexane or petroleum ether, is used as the extraction solvent. The solvent is heated, and its vapor travels to a condenser,

where it cools and drips back onto the sample. This process is allowed to cycle for several hours to ensure complete extraction of the lipophilic compounds.

- **Solvent Removal:** After extraction, the solvent, now containing the extracted compounds, is evaporated under reduced pressure using a rotary evaporator. This yields a crude lipophilic extract.

Identification and Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for separating and identifying volatile and semi-volatile compounds in a complex mixture.

Protocol: GC-MS Analysis

- **Sample Preparation:** The crude extract is redissolved in a suitable volatile solvent (e.g., hexane or dichloromethane) and, if necessary, filtered to remove any particulate matter. An internal standard may be added for quantitative analysis.
- **GC Separation:** A small volume of the sample is injected into the GC instrument. The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. The column's stationary phase separates the compounds based on their boiling points and affinities for the phase. **5-Phenylundecane**, being a relatively nonpolar and high-boiling point compound, would elute at a specific retention time under defined temperature programming conditions.
- **MS Detection and Identification:** As the separated compounds elute from the GC column, they enter the mass spectrometer. The molecules are ionized, typically by electron impact (EI), which causes them to fragment in a reproducible manner. The mass spectrometer then separates and detects these fragments based on their mass-to-charge ratio, generating a unique mass spectrum for each compound.
- **Data Analysis:** The mass spectrum of an unknown peak in the chromatogram is compared with a library of known spectra (e.g., NIST, Wiley). A match in both the retention time and the mass spectrum with a reference standard of **5-Phenylundecane** confirms its identity.

Visualizations

Logical Relationship: Potential Biosynthetic Precursors

While the specific biosynthetic pathway of **5-Phenylundecane** has not been elucidated, its structure suggests a logical connection to the phenylpropanoid and fatty acid pathways, which are primary sources of aromatic rings and long alkyl chains in plants, respectively.

Caption: Potential Biosynthetic Precursors of **5-Phenylundecane**.

Experimental Workflow: Extraction and Identification

The following diagram illustrates a typical workflow for the extraction and identification of **5-Phenylundecane** from a plant source.

Caption: Workflow for **5-Phenylundecane** Extraction and Identification.

Conclusion

5-Phenylundecane is a naturally occurring alkylbenzene with a confirmed, yet unquantified, presence in *Acca sellowiana*. The lack of extensive research into its natural distribution and concentration presents a significant opportunity for future investigation. The experimental protocols outlined in this guide provide a solid foundation for researchers to build upon in their efforts to isolate, identify, and quantify this compound from various natural matrices. Further studies are warranted to explore its biosynthesis, ecological role, and potential pharmacological activities, which could pave the way for its application in drug development and other scientific fields.

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References

- 1. Volatilome study of the feijoa fruit [*Acca sellowiana* (O. Berg) Burret.] with headspace solid phase microextraction and gas chromatography coupled with mass spectrometry - PubMed

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com